

Isopropyl Methylphosphonate: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: *Isopropyl methylphosphonate*

CAS No.: 1832-54-8

Cat. No.: B160862

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An In-depth Examination of a Key Sarin Degradation Product for Researchers and Drug Development Professionals

Introduction

Isopropyl methylphosphonate (IMPA), a significant organophosphorus compound, holds a unique position in the fields of chemistry, toxicology, and international security. While it has applications as a chemical intermediate in the synthesis of various organophosphorus compounds, including pesticides and pharmaceuticals, it is most notably recognized as the primary and tell-tale hydrolysis product of the nerve agent Sarin (GB).[1][2] Its detection serves as a definitive marker for the prior presence or use of Sarin, making its analytical chemistry and toxicology of paramount importance to researchers, forensic scientists, and those involved in chemical weapons disarmament and verification.[1][3] This guide provides a comprehensive technical overview of **Isopropyl methylphosphonate**, from its fundamental chemical identity to its environmental fate and analytical determination.

Part 1: Chemical Identity and Properties

CAS Number and Synonyms

The Chemical Abstracts Service (CAS) has assigned the number 1832-54-8 to **Isopropyl methylphosphonate**.^{[2][4]} Due to its various naming conventions and common usage in different contexts, it is also known by a wide array of synonyms. Understanding these is crucial for comprehensive literature searches and clear communication in a multidisciplinary setting.

Common Synonyms:

- IMPA^{[4][5]}
- Isopropyl methylphosphonic acid^{[2][4]}
- Monoisopropyl methylphosphonate^{[2][4]}
- O-Isopropyl hydrogen methylphosphonate^[2]
- Gb Acid^[2]
- Phosphonic acid, P-methyl-, mono(1-methylethyl) ester^[2]
- Propan-2-yl hydrogen methylphosphonate^[5]

Chemical and Physical Properties

Isopropyl methylphosphonate is typically a colorless to pale yellow liquid with a faint odor.^[2] It is soluble in organic solvents but has limited solubility in water.^[2] The key physicochemical properties of IMPA are summarized in the table below.

| Property | Value | Source |
|-------------------|---------------------------------------|--------|
| Molecular Formula | C4H11O3P | [4][6] |
| Molecular Weight | 138.10 g/mol | [4][6] |
| Appearance | Clear Liquid | [2] |
| IUPAC Name | methyl(propan-2-yloxy)phosphinic acid | [4][6] |
| InChI Key | GHZKGHQGPXBWSN-UHFFFAOYSA-N | [2][5] |
| SMILES | <chem>CC(C)OP(=O)(C)O</chem> | [6] |

Part 2: The Link to Sarin and Degradation Pathways

The primary significance of **Isopropyl methylphosphonate** in the scientific and defense communities stems from its direct relationship with the nerve agent Sarin.

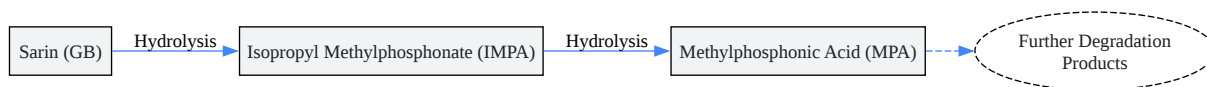
Formation from Sarin Hydrolysis

Sarin (O-isopropyl methylphosphonofluoridate) is highly reactive with water (hydrolysis).[7] This reaction breaks the phosphorus-fluorine (P-F) bond, a process that occurs rapidly, especially at a high pH.[1] The initial and principal breakdown product of this hydrolysis is Isopropyl methylphosphonic acid (IMPA).[1] The presence of IMPA in environmental or biological samples is a strong indicator that Sarin was recently present, as IMPA is not commonly found in nature otherwise.[1]

Further Degradation

IMPA itself is subject to further degradation, breaking down into methylphosphonic acid (MPA).[1] While MPA is a stable degradation product, its presence is not as definitive an indicator of Sarin as IMPA, because other organophosphorus compounds can also degrade to form MPA.[1]

The degradation pathway of Sarin can be visualized as follows:



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Figure 1: Degradation pathway of Sarin to IMPA and MPA.

Part 3: Synthesis and Industrial Relevance

While most frequently discussed in the context of nerve agent degradation, **isopropyl methylphosphonate** can also be synthesized for research and industrial purposes. It serves as a chemical intermediate in the production of various organophosphorus compounds, including certain pesticides and pharmaceuticals.[2] One common laboratory-scale synthesis involves the esterification of methylphosphonic acid with isopropyl alcohol under acidic catalysis.[8]

A related compound, **diisopropyl methylphosphonate** (DIMP), is a known byproduct of Sarin production.[9] DIMP can be formed when a second molecule of isopropyl alcohol reacts with Sarin.[1] It is also used as a simulant for Sarin and other G-series nerve agents in the testing and calibration of detection equipment due to its similar physicochemical properties but significantly lower toxicity.[10]

Part 4: Toxicological Profile

isopropyl methylphosphonate exhibits moderate toxicity.[2] While significantly less toxic than its parent compound, Sarin, appropriate safety precautions should always be taken during handling, including the use of personal protective equipment.[2]

| Toxicity Data | Value | Source |
|-------------------------------------|---|--------|
| Oral Chronic Reference Dose (RfDoc) | 0.1 mg/kg-day | [4] |
| Acute Toxicity (Oral LD50) | 500-1500 mg/kg (in animals for the related compound DIMP) | [10] |

Animal studies on the related compound DIMP have shown some effects on the blood and nervous system at high levels of exposure.[11] The U.S. Environmental Protection Agency (EPA) has concluded that DIMP is not classifiable as to its carcinogenicity in humans.[11]

Part 5: Analytical Methodologies

The accurate and sensitive detection of **Isopropyl methylphosphonate** is critical for verifying exposure to Sarin and for environmental monitoring. Various analytical techniques are employed for its quantification in different matrices such as serum, urine, and soil.[1][12]

Sample Preparation and Extraction

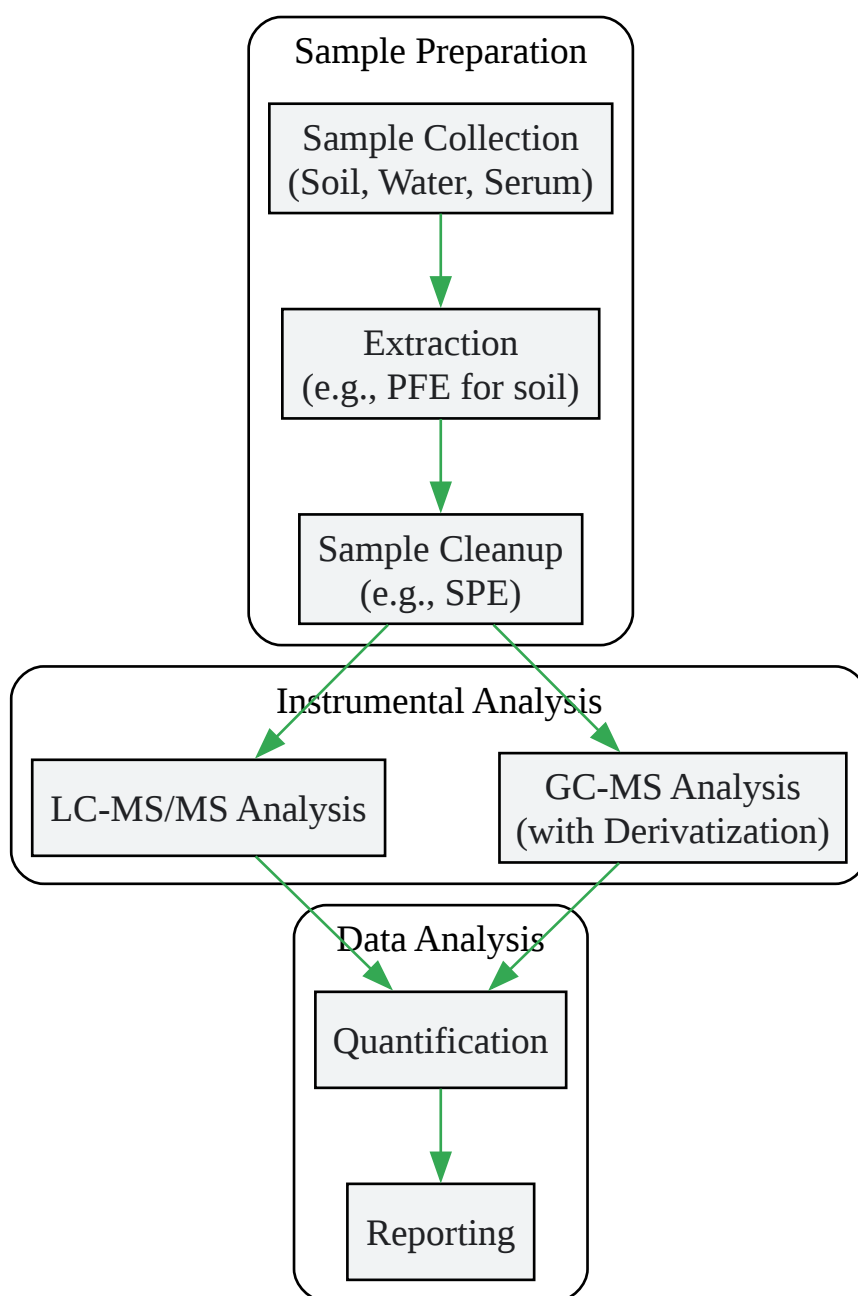
For soil samples, a common technique is pressurized fluid extraction (PFE) to isolate the organophosphonates.[12] Biological samples like serum may require protein precipitation followed by solid-phase extraction to clean up the sample before analysis.

Instrumental Analysis

Due to their non-volatile nature, alkyl phosphonic acid degradation products like IMPA often require derivatization to make them suitable for gas chromatography (GC) analysis.[13] However, liquid chromatography (LC) is a more direct method.

- Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS): This is a highly sensitive and specific method for the quantitative analysis of IMPA in various samples.[12][14] Anion-exchange chromatography can be particularly effective for separating these polar, acidic compounds.[5]
- Gas Chromatography-Mass Spectrometry (GC-MS): This technique can also be used, often after a derivatization step to increase the volatility of IMPA.[13]

The general workflow for the analysis of IMPA is depicted below:



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Figure 2: General analytical workflow for the determination of IMPA.

Conclusion

Isopropyl methylphosphonate is a compound of significant scientific and geopolitical importance. Its unambiguous role as a primary degradation product of Sarin makes it a critical analyte in forensic and environmental chemistry. A thorough understanding of its chemical

properties, degradation pathways, toxicology, and analytical methodologies is essential for researchers, drug development professionals, and those tasked with ensuring global security. The continued development of rapid, sensitive, and field-deployable analytical techniques for IMPA detection remains a key area of research.

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